Application Notes and Protocols for C-Flex® Tubing in Purification Operations

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Compound of Interest

Compound Name:	*C-Flex*
CAS No.:	*104521-01-9*
Cat. No.:	*B1167309*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **C-Flex**® thermoplastic elastomer (TPE) tubing, its formulations, and its applications in biopharmaceutical purification processes. Detailed protocols for common operations are included to facilitate seamless integration into your workflows.

Introduction to C-Flex® Tubing

C-Flex® is a unique, patented thermoplastic elastomer specifically engineered to meet the stringent demands of the pharmaceutical and biopharmaceutical industries.[1] It offers a reliable and versatile solution for fluid transfer in a variety of purification operations, including cell culture, fermentation, chromatography, and sterile filtration.[2][3] **C-Flex**® tubing is known for its excellent pump life, low extractables and leachables profile, and compatibility with a wide range of chemicals and sterilization methods.[4][5] It is a critical component in single-use systems, enabling aseptic connections and disconnections through heat sealing and welding.[3][6]

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Key Features and Benefits:

- Biocompatibility: Complies with USP Class VI and ISO 10993 standards, ensuring product and patient safety.[4][7]
- Sterilization Compatibility: Can be sterilized by gamma irradiation, X-ray, and autoclave.[3][4] Note that repeated autoclaving may cause deterioration.[2]
- Weldability and Sealability: Allows for aseptic connections and disconnections, crucial for maintaining sterility in single-use systems.[3][4]
- Low Permeability: Significantly less permeable than silicone tubing, protecting sensitive fluids from gas ingress.[4]
- Smooth Inner Bore: Minimizes particle entrapment and facilitates efficient fluid flow.[2]
- Wide Temperature Range: Remains flexible over a broad temperature range, from -45°C to 135°C (-50°F to 275°F).[4]
- Animal-Derived Component-Free (ADCF): Most formulations are ADCF, reducing the risk of contamination.[4][8]

C-Flex® Formulations

Several **C-Flex**® formulations are available to suit specific application needs. The choice of formulation depends on factors such as the required pump life, transparency, and intended use.

- **C-Flex**® 072: An opaque tubing ideal for high-performance peristaltic pump applications where light sensitivity is a concern.[4][9] It offers excellent durability and pumping efficiency.[4]
- **C-Flex**® 082 and 374: Translucent formulations that allow for visualization of fluid flow.[9][10] **C-Flex**® 374 is a widely used general-purpose tubing for fluid transfer, welding, and sealing.[4]
- **C-Flex**® ULTRA: Specifically designed for demanding peristaltic pumping applications, offering extended pump life and low spallation.[5][11]

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- **C-Flex**® Braided: A braid-reinforced tubing for applications requiring higher pressure resistance.[12]

Data Presentation: Physical Properties of **C-Flex**® Formulations

The following table summarizes the typical physical properties of common **C-Flex**® formulations. This data is essential for selecting the appropriate tubing for your specific application.

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Property	ASTM Method	C-Flex® 374 (Pre-Gamma)	C-Flex® 374 (Post-Gamma)	C-Flex® 072 (Pre-Gamma)	C-Flex® 072 (Post-Gamma)	C-Flex® 082 (Pre-Gamma)	C-Flex® 082 (Post-Gamma)
Durometer, Shore A	D2240	59	59	65	63	59	60
Tensile Strength, psi	D412	800	800	1105	1065	900	950
Elongation at Break, %	D412	720	740	785	835	740	780
Tensile Modulus @ 100%, psi	D412	230	215	270	275	240	230
Graves Tear Strength, pli	D624	155	155	155	152	150	160
Compression Set, %	D395B	25	23	43	46	53	55
Water Absorption, %	D570	0.004	0.009	0.006	0.009	0.017	0.009
Brittle Point, °C	D746	-60	-68	-67	-69	-60	-58

Data sourced from product literature.[1][13] Values are typical and may vary.

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Chemical Compatibility

C-Flex® tubing exhibits broad chemical compatibility, making it suitable for a wide range of biopharmaceutical media. The following table provides a general guideline for chemical resistance. It is crucial to perform specific compatibility tests for critical applications.[14]

Chemical Class	Compatibility Rating
Acids, Dilute/Weak	A - Excellent
Acids, Strong/Concentrated	A - Excellent
Bases, Dilute/Weak	A - Excellent
Bases, Strong/Concentrated	A - Excellent
Alcohols	C - Fair
Aldehydes	B - Good
Esters	D - Severe Effect
Ketones	D - Severe Effect
Hydrocarbons, Aliphatic	D - Severe Effect
Hydrocarbons, Aromatic	D - Severe Effect

Rating Key:[14][15]

- A: Excellent (No effect)
- B: Good (Minor effect, slight corrosion or discoloration)
- C: Fair (Moderate effect, not recommended for continuous use)
- D: Severe Effect (Not recommended for use)

This table is for general guidance only. Users should conduct their own tests to ensure compatibility with specific fluids and operating conditions.[14]

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Experimental Protocols

The following protocols provide detailed methodologies for key experiments and operations involving **C-Flex**® tubing.

Peristaltic pumps are commonly used for fluid transfer in bioprocessing. **C-Flex**® tubing, particularly formulations 072 and ULTRA, are designed for extended use in these pumps.[4][5]

Objective: To perform reliable and sterile fluid transfer using a peristaltic pump with **C-Flex**® tubing.

Materials:

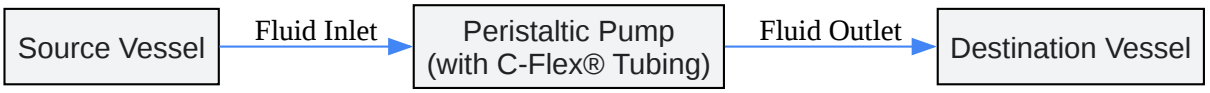
- Peristaltic pump with appropriate pump head
- Pre-sterilized **C-Flex**® tubing of the desired formulation and dimensions
- Sterile connectors and fittings
- Source and destination vessels (e.g., bioreactor, media bag)
- Flow meter (optional)
- Pressure gauge (optional)

Procedure:

- Tubing Selection: Choose the appropriate **C-Flex**® formulation and size for your application. Ensure the inner diameter (ID) and outer diameter (OD) are compatible with the pump head.
- Installation: Aseptically install the pre-sterilized **C-Flex**® tubing into the pump head, following the manufacturer's instructions. Ensure the tubing is correctly seated and not twisted.
- System Assembly: Connect the tubing to the source and destination vessels using sterile connectors.
- Priming: Prime the tubing by running the pump at a low speed until the fluid has filled the entire line.

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- Operation: Set the desired flow rate on the pump. Monitor the system for any leaks or anomalies.
- Monitoring Pump Life: For long-term operations, periodically inspect the tubing for signs of wear, such as flattening, cracking, or spalling. **C-Flex**® ULTRA has been shown to have an exceptional pump life, exceeding 1,400 hours in some tests.[5][11]
- Shutdown: Once the fluid transfer is complete, stop the pump and aseptically disconnect the tubing.



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Peristaltic Pump Setup

Aseptic welding and sealing are critical for maintaining a closed system in single-use purification workflows. **C-Flex**® tubing is designed for reliable thermal welding and sealing.[3][4]

Objective: To create a sterile connection or disconnection in a **C-Flex**® tubing line.

Materials:

- Sterile tube welder or sealer
- **C-Flex**® tubing to be welded or sealed
- Isopropyl alcohol (70%) for cleaning

Procedure for Welding:

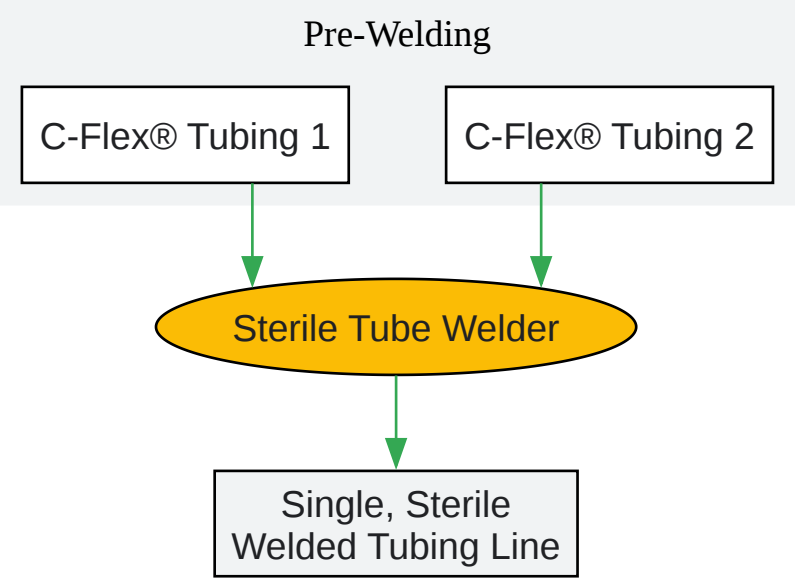
- Preparation: Ensure the tube welder is clean and has reached the correct operating temperature.

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- Tubing Placement: Insert the two ends of the **C-Flex**® tubing to be welded into the tube holder of the welder.
- Welding Cycle: Initiate the automated welding cycle. The welder will cut the tubing ends with a heated blade and then join the fresh ends to form a sterile weld.
- Inspection: After the cycle is complete, carefully remove the welded tubing and inspect the weld for integrity.

Procedure for Sealing:

- Preparation: Ensure the tube sealer is clean and at the appropriate temperature.
- Tubing Placement: Place the **C-Flex**® tubing into the sealing jaws.
- Sealing: Activate the sealer to create a permanent, leak-proof seal.
- Disconnection: The sealed portion of the tubing can then be cut to create a sterile disconnection.



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Aseptic Welding Process

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Understanding the E&L profile of tubing is critical for regulatory compliance and ensuring product purity.[16][17]

Objective: To perform a preliminary assessment of potential extractables from **C-Flex**® tubing.

Materials:

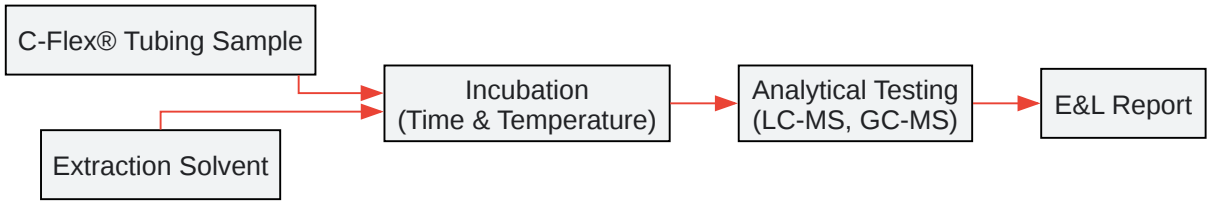
- **C-Flex**® tubing sample
- Extraction solvents (e.g., ethanol/water, acidic and basic solutions)
- Incubator or water bath
- Analytical instrumentation (e.g., HPLC, GC-MS, LC-MS)

Procedure:

- Sample Preparation: Cut a known length and surface area of the **C-Flex**® tubing.
- Extraction: Immerse the tubing sample in a selected extraction solvent in a sealed container. The ratio of the surface area of the tubing to the volume of the solvent should be recorded. A typical ratio is 6 cm^2/mL.[18]
- Incubation: Incubate the sample under controlled conditions of time and temperature (e.g., 40°C for 70 days) to simulate worst-case contact scenarios.[18]
- Analysis: Analyze the extraction solvent for any compounds that have leached from the tubing using appropriate analytical techniques.
- Data Interpretation: Identify and quantify the extracted compounds. This information can be used to assess the potential risk to the final product.

Note: This is a simplified protocol. A full E&L study should be designed and executed in consultation with regulatory guidelines.

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Extractables & Leachables Workflow

Applications in Purification Operations

C-Flex® tubing is integral to various downstream purification steps.

- Chromatography: Used for transferring buffers and product streams to and from chromatography columns. Its low protein binding characteristics are advantageous in this application.[8]
- Sterile Filtration: **C-Flex**® tubing is commonly used in single-use assemblies with capsule filters for sterile filtration of bulk drug substances and final drug products.[6]
- Buffer and Media Preparation: Its chemical resistance makes it suitable for the preparation and transfer of a wide range of buffers and cell culture media.[2][3]

Conclusion

C-Flex® TPE tubing offers a robust and reliable solution for a multitude of fluid handling tasks in biopharmaceutical purification. Its well-characterized physical and chemical properties, combined with its compatibility with common sterilization and connection technologies, make it a preferred choice for researchers, scientists, and drug development professionals. By understanding the different formulations and following the outlined protocols, users can effectively integrate **C-Flex**® tubing into their purification workflows to ensure product quality and process efficiency.

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